

# Economic Analysis of Inpyrfluxam in Crop Protection: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Inpyrfluxam

Cat. No.: B6594776

[Get Quote](#)

## Introduction

**Inpyrfluxam** is a broad-spectrum succinate dehydrogenase inhibitor (SDHI) fungicide, belonging to the Fungicide Resistance Action Committee (FRAC) Group 7.[1][2] It is utilized for the control of a variety of fungal diseases in major crops such as soybeans, corn, sugar beets, apples, and rice.[1][2] This guide provides an objective comparison of **Inpyrfluxam**'s performance against other alternatives, supported by experimental data, to aid researchers, scientists, and drug development professionals in their economic impact analysis. The primary economic benefits of fungicides like **Inpyrfluxam** are derived from increased crop yields, improved quality, and enhanced food security.[3]

## Performance and Efficacy Comparison

**Inpyrfluxam** has demonstrated efficacy comparable to or, in some cases, superior to other commercially available fungicides across a range of crops and diseases. Its primary economic value often lies in its role as a tool for resistance management, particularly in situations where pathogens have developed resistance to other fungicide classes.

## Data Summary

The following tables summarize quantitative data from various experimental trials, comparing the performance of **Inpyrfluxam** with alternative fungicides.

Table 1: Efficacy of **Inpyrfluxam** and Alternatives on Corn (Seed Treatment)

Treatment	Active Ingredient(s)	FRAC Code(s)	Target Pest	Efficacy Metric	Result
Inpyrfluxam	Inpyrfluxam	7 (SDHI)	Rhizoctonia solani	Plant Stand Count	Comparable to widely used alternatives (sedaxane and fluxapyroxad). <a href="#">[1]</a> <a href="#">[4]</a> No significant difference observed. <a href="#">[1]</a> <a href="#">[4]</a>
Sedaxane	Sedaxane	7 (SDHI)	Rhizoctonia solani	Plant Stand Count	Comparable to Inpyrfluxam. <a href="#">[1]</a> <a href="#">[4]</a>
Fluxapyroxad	Fluxapyroxad	7 (SDHI)	Rhizoctonia solani	Plant Stand Count	Comparable to Inpyrfluxam. <a href="#">[1]</a> <a href="#">[4]</a>
Base Seed Treatment + Inpyrfluxam	Fludioxonil+Ethaboxam+Metaxyl+Inpyrfluxam	12, 22, 4, 7	Rhizoctonia solani	Yield Increase over Base	Approximately 19% increase. <a href="#">[4]</a>
Base Seed Treatment + Sedaxane	Fludioxonil+Ethaboxam+Metaxyl+Sedaxane	12, 22, 4, 7	Rhizoctonia solani	Yield Increase over Base	Approximately 19% increase. <a href="#">[4]</a>
Base Seed Treatment + Fluxapyroxad	Fludioxonil+Ethaboxam+M	12, 22, 4, 7	Rhizoctonia solani	Yield Increase over Base	Approximately 19% increase. <a href="#">[4]</a>

etalaxyl+Flux  
apyroxad

Table 2: Efficacy of **Inpyrfluxam** and Alternatives on Soybeans (Foliar Application)

Treatment	Active Ingredient(s)	FRAC Code(s)	Target Pest	Efficacy Metric	Result
Inpyrfluxam	Inpyrfluxam	7 (SDHI)	Rhizoctonia Aerial Blight	Disease Control	Excellent efficacy.[1] A new mode of action for controlling this disease, aiding in resistance management. [5][6]
Fluxapyroxad + Pyraclostrobin	Fluxapyroxad + Pyraclostrobin	7 (SDHI) + 11 (QoI)	Rhizoctonia Aerial Blight	Disease Control	Excellent efficacy.[1]
Azoxystrobin	Azoxystrobin	11 (QoI)	Rhizoctonia Aerial Blight	Disease Control	Widely used, but resistance has been reported in some fungal populations. [1][4]
Propiconazole	Propiconazole	3 (DMI)	Rhizoctonia Aerial Blight	Disease Control	Widely used. [4]

Table 3: Efficacy of **Inpyrfluxam** and Alternatives on Sugar Beets (Seed Treatment)

Treatment	Active Ingredient(s)	FRAC Code(s)	Target Pest	Efficacy Metric	Result
Inpyrfluxam + Base Treatment	Inpyrfluxam + Hymexazol + Metalaxyl	7, 32, 4	Rhizoctonia solani	Plant Count Increase	In North Dakota trials, resulted in a 9% higher plant count per acre than untreated control. <sup>[1]</sup> In an Idaho trial, a 9% higher plant count was observed. <sup>[1]</sup>
Penthiopyrad + Base Treatment	Penthiopyrad + Hymexazol + Metalaxyl	7, 32, 4	Rhizoctonia solani	Plant Count Increase	In North Dakota trials, resulted in a 7% higher plant count per acre than untreated control. <sup>[1]</sup> In an Idaho trial, a 17% higher plant count was observed. <sup>[1]</sup>

Table 4: Efficacy of **Inpyrfluxam** and Alternatives on Rice (Foliar Application)

Treatment	Active Ingredient(s)	FRAC Code(s)	Target Pest	Efficacy Metric	Result
Inpyrfluxam	Inpyrfluxam	7 (SDHI)	Rhizoctonia Sheath Blight	Disease Incidence Reduction	Reduced from 68% (untreated) to 25%. No significant difference in disease control or crop yield compared to azoxystrobin and fluxapyroxad. <a href="#">[1]</a> An effective rotational partner. <a href="#">[1]</a>
Azoxystrobin	Azoxystrobin	11 (QoI)	Rhizoctonia Sheath Blight	Disease Incidence Reduction	Reduced from 68% (untreated) to 30%. <a href="#">[1]</a> Known resistance in some areas. <a href="#">[1]</a>
Fluxapyroxad	Fluxapyroxad	7 (SDHI)	Rhizoctonia Sheath Blight	Disease Incidence Reduction	Reduced from 68% (untreated) to 32%. <a href="#">[1]</a>
Propiconazole	Propiconazole	3 (DMI)	Rhizoctonia Sheath Blight	Disease Incidence Reduction	Ineffective in reducing disease

incidence in  
the cited  
trials.[1]

---

## Economic Impact Analysis

The economic benefit of a fungicide application is determined by the yield increase it provides relative to its cost (fungicide price + application cost).[7] A key consideration for **Inpyrfluxam** is its role in fungicide resistance management. The evolution of fungicide resistance can lead to significant economic losses due to reduced efficacy of treatments.[8][9] By providing a different mode of action, **Inpyrfluxam** can be rotated with other fungicides to delay the development of resistance, thus preserving the efficacy of existing products and protecting long-term crop productivity.[1]

## Return on Investment (ROI) Framework

A common method to evaluate the economic viability of a fungicide application is to calculate the break-even yield response. This can be determined using the following formula:

Break-Even Yield (bu/A) = Total Application Cost (

/A)/CropPrice(/A) /CropPrice(

/bu)[7]

For a fungicide application to be profitable, the actual yield increase must exceed the break-even yield. While specific pricing for **Inpyrfluxam** and its application is variable, this framework allows for a localized economic analysis. Online ROI calculators, often provided by university extension programs, can also be valuable tools for this assessment.[10][11][12][13]

The economic value of **Inpyrfluxam** is particularly evident in crops like soybeans and sugar beets where it offers a new mode of action against key diseases for which resistance to other fungicides is a concern.[5][6]

## Experimental Protocols

Detailed experimental protocols for fungicide efficacy trials are crucial for the accurate assessment of a product's performance. While specific protocols for every trial cited are not

publicly available, the following represents a generalized methodology for conducting such trials based on common agricultural research practices.

## General Field Trial Protocol for Fungicide Efficacy

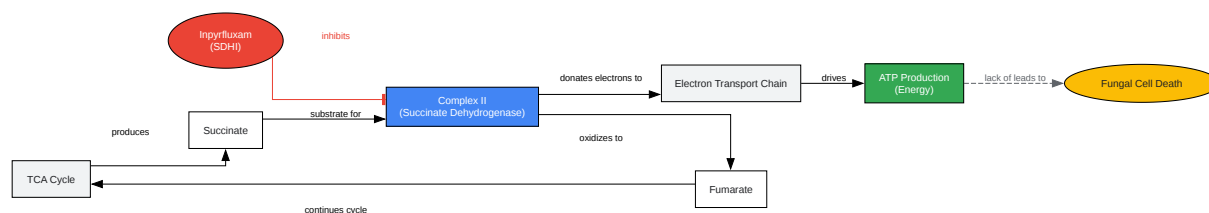
- Experimental Design:
  - Utilize a randomized complete block design (RCBD) with a minimum of four replications. [\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)
  - Plot sizes should be sufficient to allow for accurate application and harvesting, minimizing edge effects (e.g., 11'x30').[\[15\]](#)[\[16\]](#)
  - Establish trials in fields with a history of the target disease or inoculate plots to ensure disease pressure.[\[18\]](#)[\[19\]](#)
- Treatment Application:
  - Calibrate application equipment (e.g., CO2-powered backpack sprayer) to ensure accurate and uniform delivery of the fungicides at the labeled rates.[\[15\]](#)[\[18\]](#)
  - Apply treatments at the specified crop growth stage (e.g., R3 for soybeans) and application interval.[\[14\]](#)[\[15\]](#)
  - Include an untreated control and a standard registered control for comparison.[\[18\]](#)
- Data Collection:
  - Assess disease incidence and severity at regular intervals throughout the growing season. [\[18\]](#) Disease severity can be rated as the percentage of affected tissue per plant.[\[18\]](#)
  - Record crop injury, if any, on a standardized scale.[\[13\]](#)
  - At maturity, harvest the center rows of each plot to determine yield, which should be adjusted to a standard moisture content.[\[14\]](#)
- Statistical Analysis:

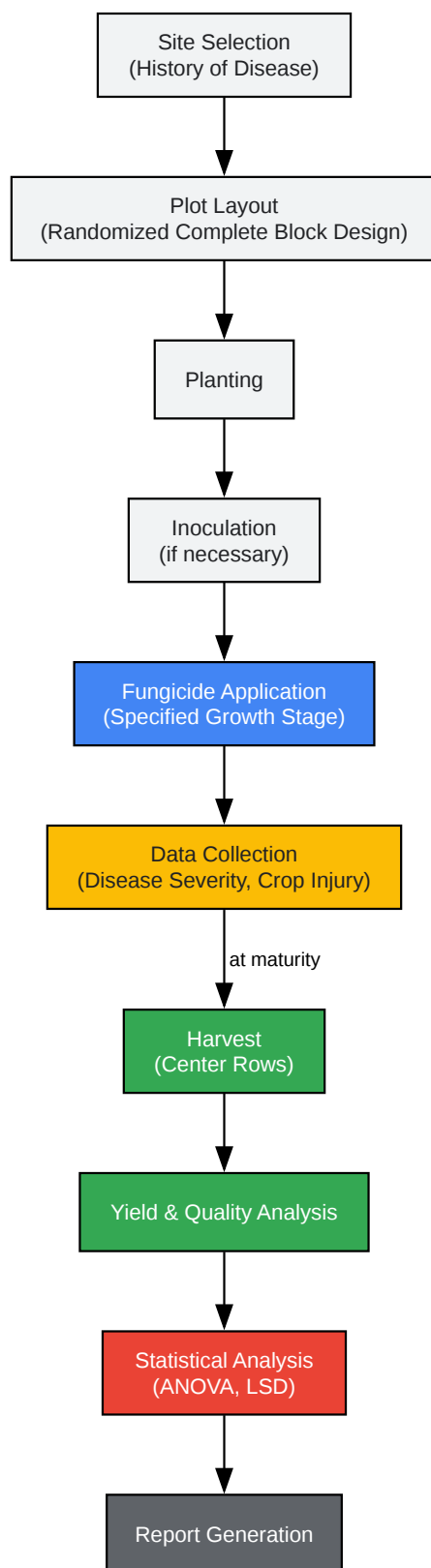
- Analyze the collected data using appropriate statistical methods, such as Analysis of Variance (ANOVA), to determine if there are significant differences between treatments.  
[14]
- Utilize tests like Fisher's Protected Least Significant Difference (LSD) to compare treatment means.[14]

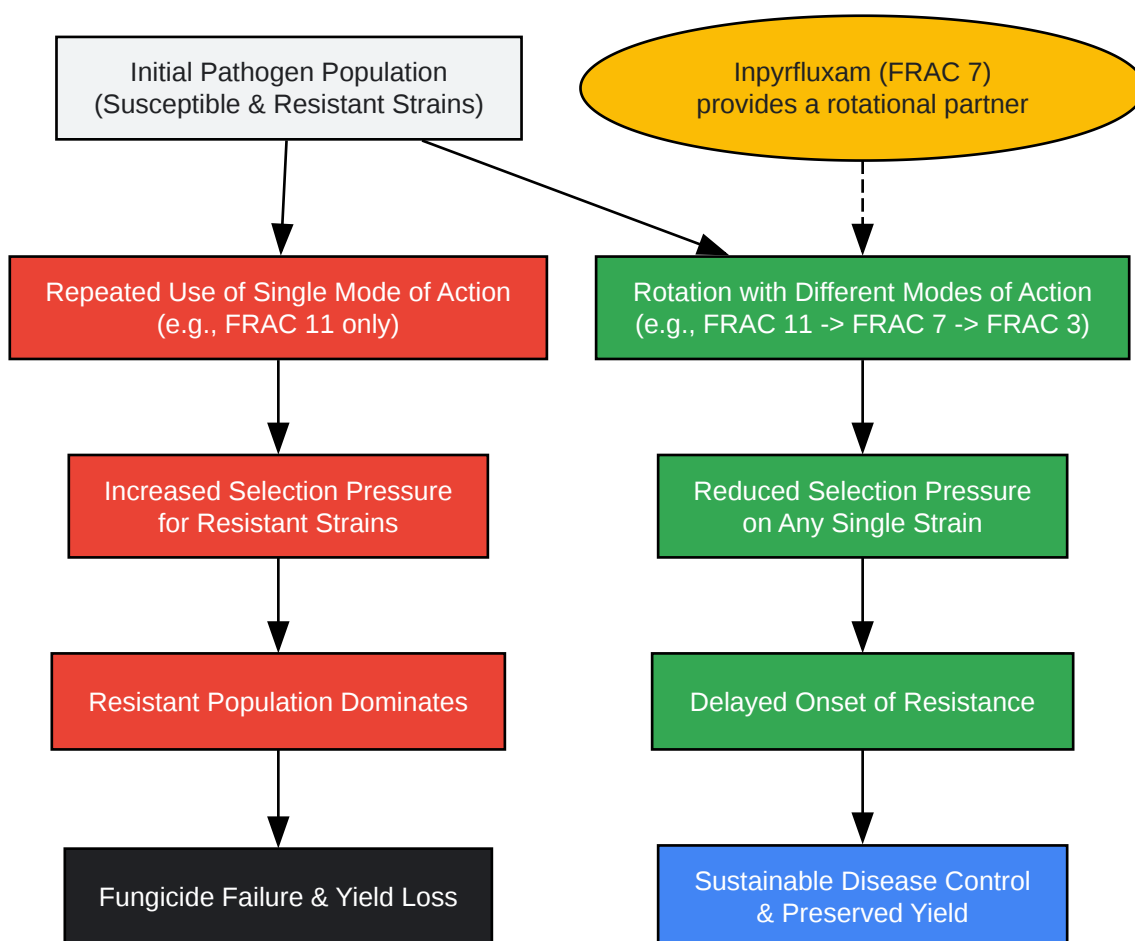
## Mode of Action: Signaling Pathway

**Inpyrfluxam** is a succinate dehydrogenase inhibitor (SDHI) fungicide.[5][20] It acts on Complex II of the mitochondrial electron transport chain, inhibiting the enzyme succinate dehydrogenase.[5][20] This disruption of the fungal cell's energy production ultimately leads to its death.[20]









[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [downloads.regulations.gov](https://downloads.regulations.gov) [[downloads.regulations.gov](https://downloads.regulations.gov)]
- 2. [mda.state.mn.us](https://mda.state.mn.us) [[mda.state.mn.us](https://mda.state.mn.us)]
- 3. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 4. [downloads.regulations.gov](https://downloads.regulations.gov) [[downloads.regulations.gov](https://downloads.regulations.gov)]
- 5. [biologicaldiversity.org](https://biologicaldiversity.org) [[biologicaldiversity.org](https://biologicaldiversity.org)]

- 6. Sumitomo New Fungicide Candidate – Inpyrfluxam approved by USEPA 2020 – News & Updates [chemrobotics.in]
- 7. Calculating fungicide net returns - farmdoc [farmdoc.illinois.edu]
- 8. researchgate.net [researchgate.net]
- 9. biorxiv.org [biorxiv.org]
- 10. Crop Protection Network [cropprotectionnetwork.org]
- 11. Crop Protection Network [cropprotectionnetwork.org]
- 12. Syngenta and university tools help growers quantify 2025 fungicide impact | Newsroom | Syngenta US [syngenta-us.com]
- 13. Syngenta ROI Calculator Shows Value of Fungicides | AgWired [agwired.com]
- 14. agcrops.osu.edu [agcrops.osu.edu]
- 15. 2023 Maryland Soybean Fungicide Efficacy Trials | University of Maryland Extension [extension.umd.edu]
- 16. 2024 Maryland Soybean Fungicide Efficacy Trials | University of Maryland Extension [extension.umd.edu]
- 17. academic.oup.com [academic.oup.com]
- 18. ir4.cals.ncsu.edu [ir4.cals.ncsu.edu]
- 19. sbreb.org [sbreb.org]
- 20. chemicalwarehouse.com [chemicalwarehouse.com]
- To cite this document: BenchChem. [Economic Analysis of Inpyrfluxam in Crop Protection: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6594776#economic-impact-analysis-of-using-inpyrfluxam-in-crop-protection]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)